

An In-depth Technical Guide to the Physical Properties of Methyl 2-Heptenoate

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Compound of Interest

Compound Name: Methyl 2-heptenoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **methyl 2-heptenoate**. The information is curated for professionals in research and development who require precise data for experimental design, process development, and substance characterization. This document includes a summary of quantitative data, detailed experimental protocols for determining key physical properties, and a logical workflow for substance characterization.

Core Physical and Chemical Properties

Methyl 2-heptenoate is an unsaturated fatty acid methyl ester. Its structure, consisting of a seven-carbon chain with a double bond at the second position and a methyl ester group, dictates its physical characteristics. It is recognized as a fatty acid ester.^[1]

Quantitative Data Summary

The following table summarizes the key physical properties of **methyl 2-heptenoate**.

| Property | Value | Source |
|-------------------|--|--------|
| IUPAC Name | methyl (E)-hept-2-enoate | [1][2] |
| Molecular Formula | C ₈ H ₁₄ O ₂ | [1][2] |
| Molecular Weight | 142.20 g/mol | [1] |
| Appearance | Clear liquid | [3] |
| Odor | Fruity, floral | [3] |
| Boiling Point | ~180 °C (at standard atmospheric pressure) | [3] |
| Solubility | Soluble in organic solvents (e.g., ethanol, ether); less soluble in water. | [3] |

Note: Data for density and refractive index are not readily available in the searched literature for **methyl 2-heptenoate** specifically. However, protocols for their determination are provided below. For context, the related compound methyl 2-octynoate has a density of 0.922 g/mL and a refractive index (n_{20/D}) in the range of 1.446 - 1.449.[4]

Experimental Protocols

The following sections detail the standard methodologies for determining the primary physical properties of a liquid organic compound such as **methyl 2-heptenoate**.

Determination of Boiling Point

The boiling point is a critical indicator of purity. It is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[5]

Principle: A small sample of the liquid is heated, and the temperature at which a continuous stream of bubbles emerges from a capillary tube and then ceases upon cooling corresponds to the boiling point.

Apparatus:

- Thiele tube or a beaker with heating oil (e.g., paraffin oil or concentrated sulfuric acid)
- Thermometer (0-200 °C range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Bunsen burner or hot plate
- Stand with clamp

Procedure:

- **Sample Preparation:** Fill the fusion tube with **methyl 2-heptenoate** to a depth of about 2-3 cm.
- **Capillary Insertion:** Place the capillary tube, with its sealed end uppermost, into the fusion tube containing the sample.
- **Apparatus Assembly:** Attach the fusion tube to the thermometer using a rubber band or thread, ensuring the bottom of the tube is level with the thermometer bulb. The rubber band should remain above the level of the heating liquid.[\[5\]](#)
- **Heating:** Clamp the thermometer and immerse the assembly into the Thiele tube or oil bath. Heat the side arm of the Thiele tube or the oil bath gently and evenly.[\[5\]](#)[\[6\]](#)
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Note the temperature (T1) when a rapid and continuous stream of bubbles is observed.[\[5\]](#)[\[6\]](#)
- **Cooling and Measurement:** Stop heating and allow the apparatus to cool. The stream of bubbles will slow down and eventually stop. The moment the liquid begins to enter the capillary tube, record the temperature (T2).
- **Calculation:** The boiling point is the average of T1 and T2.

Determination of Density

Density is the mass of a substance per unit volume. It is a fundamental physical property used for substance identification.

Principle: The density is calculated by accurately measuring the mass of a known volume of the liquid.

Apparatus:

- Pycnometer or a volumetric flask (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.001 g)
- Pipette
- Temperature-controlled water bath (optional, for high precision)

Procedure:

- Measure Mass of Empty Vessel: Clean and thoroughly dry the pycnometer or volumetric flask. Weigh the empty vessel on the analytical balance and record its mass (m_1).
- Fill with Liquid: Carefully fill the vessel with **methyl 2-heptenoate** up to the calibration mark. Use a pipette for accuracy. Ensure there are no air bubbles.
- Measure Mass of Filled Vessel: Weigh the filled vessel and record its mass (m_2).
- Determine Volume: The volume (V) is the calibrated volume of the pycnometer or flask.
- Calculation: Calculate the mass of the liquid ($m = m_2 - m_1$). The density (ρ) is then calculated using the formula: $\rho = m / V$

The process should be repeated multiple times to ensure accuracy, and the average value should be reported.

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a characteristic property for a pure substance.

Principle: An Abbe refractometer is commonly used, which measures the critical angle of total internal reflection between a prism of known refractive index and the liquid sample.

Apparatus:

- Abbe Refractometer
- Constant temperature water circulator
- Dropper or pipette
- Soft lens paper and ethanol for cleaning

Procedure:

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
- Temperature Control: Connect the refractometer to the constant temperature circulator, typically set to 20°C or 25°C, and allow the prisms to equilibrate.
- Sample Application: Open the prism assembly. Using a clean dropper, place 2-3 drops of **methyl 2-heptenoate** onto the surface of the lower prism.
- Measurement: Close the prisms firmly. Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- Reading: Read the refractive index value from the instrument's scale.
- Cleaning: Clean the prism surfaces thoroughly with ethanol and a soft lens paper immediately after the measurement.
- Replication: Repeat the measurement two to three more times and calculate the average value.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a liquid sample like **methyl 2-heptenoate**.

Workflow for the physical characterization of a liquid compound.

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